

# 1-Chlorotridecane: Technical Handling & Risk Architecture

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## Compound of Interest

Compound Name: 1-Chlorotridecane

CAS No.: 822-13-9

Cat. No.: B1582154

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## Executive Summary & Chemical Profile

**1-Chlorotridecane** (CAS: 822-13-9) is a primary alkyl halide utilized extensively as an alkylating agent in the synthesis of cationic surfactants, quaternary ammonium compounds, and pharmaceutical intermediates. Unlike its short-chain analogs (e.g., chlorobutane), **1-chlorotridecane** presents a unique safety profile characterized by low volatility but high lipophilicity.

This guide moves beyond standard SDS reporting to provide a mechanistic understanding of the molecule's behavior in a research environment, ensuring not just compliance, but operational mastery.

## Physicochemical Dynamics

The safety profile of **1-chlorotridecane** is dictated by its carbon chain length (

). The significant van der Waals forces between molecules result in a high boiling point and low vapor pressure, shifting the primary exposure risk from inhalation (common in lower alkyl halides) to dermal absorption and environmental persistence.

Property	Value	Operational Implication
CAS Number	822-13-9	Unique identifier for inventory tracking.
Formula		Molecular Weight: 218.81 g/mol .
Physical State	Liquid (Colorless)	Viscosity is higher than water; residues cling to glass.
Boiling Point	~270–280°C (760 mmHg)	Low Inhalation Risk: Unlikely to generate significant vapors at RT.
Flash Point	>110°C (Closed Cup)	Class IIIB Combustible: Hard to ignite but burns intensely once lit.
Density	0.86–0.87 g/mL	Floats on water; complicates aqueous spill cleanup.
LogP (Est.)	~7.0–7.5	Bioaccumulation: Highly lipophilic; partitions strongly into fatty tissues.

## Hazard Architecture & Toxicological Mechanisms

### The Lipophilic Trap (Dermal Hazard)

While **1-chlorotridecane** is less volatile than chloroform or dichloromethane, it poses a silent threat through dermal retention. Its high lipophilicity allows it to penetrate the stratum corneum, but its low volatility means it does not evaporate off the skin.

- Mechanism: The alkyl chain intercalates into the lipid bilayer of cell membranes. Once absorbed, the electrophilic carbon (attached to Cl) can alkylate cellular proteins, leading to contact dermatitis and sensitization.
- Acute Effects: Erythema (redness), edema (swelling), and defatting of the skin.

- Chronic Effects: Potential for allergic contact dermatitis upon repeated exposure.

## Environmental Fate (Aquatic Toxicity)

The compound is classified as Very Toxic to Aquatic Life with Long Lasting Effects (H410).

- Causality: Due to its insolubility in water and high LogP, it adsorbs to organic matter in sediment and bioaccumulates in aquatic organisms. It does not hydrolyze rapidly in neutral waters, leading to persistence.

## Hazard Visualization: Exposure Pathway

The following diagram illustrates the progression from exposure to physiological impact, highlighting the critical control points.



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Figure 1: Pathophysiology of **1-Chlorotridecane** dermal exposure. Note the critical role of "Retention" due to low evaporation rates.

## Operational Protocols: Synthesis & Handling

### Validated Workflow: Nucleophilic Substitution (SN2)

A common application is the synthesis of surfactants via SN2 reaction with a tertiary amine. This protocol ensures high yield while mitigating exposure risks.

### Pre-Operational Checks (Self-Validating System)

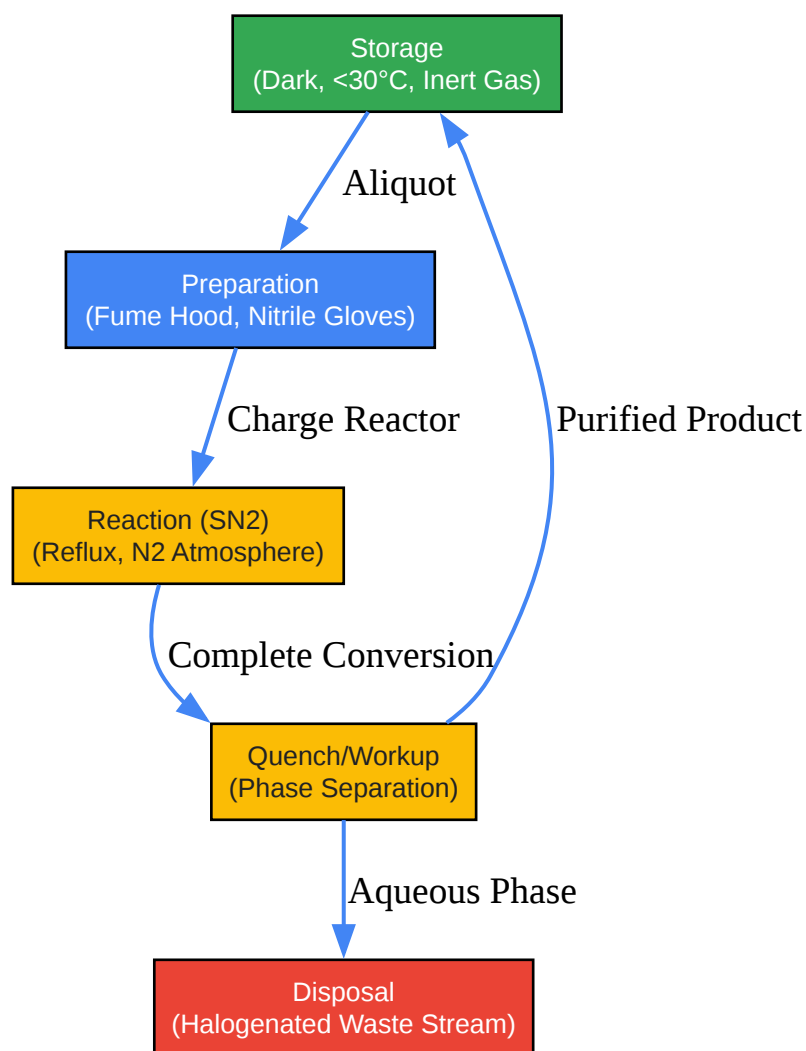
- Purity Verification: Run a GC-MS blank. Impurities (e.g., shorter chain halides) can alter flash points and toxicity.
- Glove Permeation: Use Nitrile (minimum 0.11mm) for splash protection. For immersion or prolonged handling, use Viton or Silver Shield laminates. Standard latex is permeable to alkyl halides.

## Step-by-Step Protocol

- Setup: Equip a 3-neck round bottom flask with a reflux condenser, nitrogen inlet, and temperature probe.
  - Why: Nitrogen prevents oxidation of the product at high temps; reflux condenser contains the solvent vapors.
- Charging: Add **1-chlorotridecane** and the nucleophile (e.g., dimethylamine) in a polar aprotic solvent (e.g., acetonitrile).
  - Why: Polar aprotic solvents stabilize the transition state of the SN2 mechanism.
- Reaction: Heat to reflux (typically 80°C). Monitor via TLC or GC.
  - Safety Note: Do not exceed 120°C to prevent thermal decomposition (generation).
- Quenching: Cool to room temperature. Neutralize any excess amine with dilute acid if necessary.
- Workup: Extract with an organic solvent (e.g., ethyl acetate) and wash with brine.
  - Waste: Aqueous layers must be treated as Halogenated Organic Waste.

## Workflow Diagram

This diagram outlines the safe handling lifecycle from storage to disposal.



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Figure 2: Operational lifecycle for **1-Chlorotridecane** synthesis. Green indicates safe state, Red indicates hazard control point.

## Emergency Response & Environmental Stewardship Spill Management (The "Oil" Factor)

Because **1-chlorotridecane** is oily and water-insoluble, standard water washdowns will spread the contamination.

- Containment: Use sand or vermiculite dams. Do not use sawdust (combustible).
- Absorption: Apply polypropylene pads (oil-only absorbents).

- Decontamination: Scrub the surface with a surfactant-rich detergent (e.g., Alconox) to emulsify the lipid residue. Water alone is ineffective.

## Firefighting

- Classification: Class B fire.
- Extinguishing Media: Dry chemical, , or resistant foam.[1][2]
- Warning: Water spray may be ineffective and can spread the burning liquid (density < 1.0). Thermal decomposition produces Hydrogen Chloride (HCl) gas, necessitating SCBA for firefighters.

## First Aid (Specific to Alkyl Halides)

- Skin: Wash with soap and water for 15 minutes.[2] Crucial: Do not use solvents (ethanol/acetone) to clean skin; they increase permeability and drive the toxin deeper.
- Eyes: Rinse for 15 minutes.[1][2][3] Consult an ophthalmologist immediately (lipophilic compounds can damage corneal epithelium).

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12388, Tridecane (Analogous structure data). Retrieved from [\[Link\]](#)
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